

Technical Guide: tert-Butyl (5-methylpyrazin-2-yl)carbamate

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Compound of Interest

Compound Name: *tert*-Butyl (5-methylpyrazin-2-yl)carbamate

Cat. No.: B1343843

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CAS Number: 369638-68-6

Introduction

tert-Butyl (5-methylpyrazin-2-yl)carbamate is a heterocyclic organic compound featuring a pyrazine ring substituted with a methyl group and a *tert*-butoxycarbonyl (Boc) protected amine. This molecule serves as a valuable intermediate in organic synthesis, particularly in the development of more complex molecules for the pharmaceutical and agrochemical industries. The presence of the Boc protecting group allows for selective chemical transformations at other positions of the pyrazine ring, making it a versatile building block in medicinal chemistry.

Chemical and Physical Properties

Quantitative data for **tert-Butyl (5-methylpyrazin-2-yl)carbamate** is primarily based on computational models available in public databases. Experimental data for properties such as melting point and boiling point are not readily available in the reviewed literature.

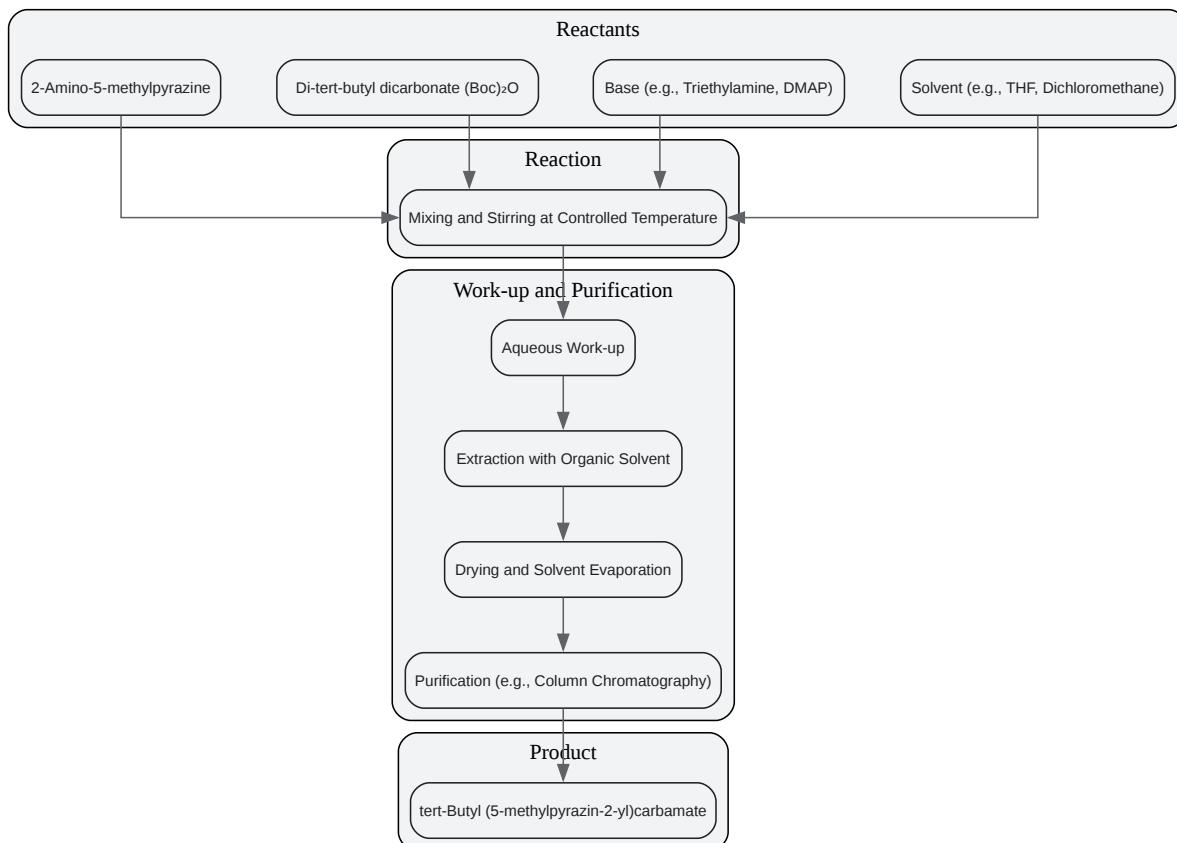
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ N ₃ O ₂	PubChem[1]
Molecular Weight	209.24 g/mol	PubChem[1]
CAS Number	369638-68-6	PubChem[1]
IUPAC Name	tert-butyl N-(5-methylpyrazin-2-yl)carbamate	PubChem[1]
Synonyms	N-Boc-2-amino-5-methylpyrazine	PubChem[1]
XLogP3	1.1	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Exact Mass	209.116426730 Da	PubChem[1]
Formal Charge	0	PubChem[1]

Synthesis and Experimental Protocols

A detailed, step-by-step experimental protocol for the synthesis of **tert-Butyl (5-methylpyrazin-2-yl)carbamate** is not explicitly available in the public domain. However, a general synthetic approach can be inferred from standard organic chemistry procedures for the N-protection of amino-heterocycles.

General Synthesis Workflow

The synthesis would typically involve the reaction of 2-amino-5-methylpyrazine with a Boc-protection reagent, such as di-tert-butyl dicarbonate (Boc₂O), in the presence of a suitable base and solvent.



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Caption: Generalized workflow for the synthesis of **tert-Butyl (5-methylpyrazin-2-yl)carbamate**.

Plausible Experimental Protocol

Materials:

- 2-amino-5-methylpyrazine
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (Et₃N) or 4-(Dimethylamino)pyridine (DMAP)
- Anhydrous Tetrahydrofuran (THF) or Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for elution

Procedure:

- To a solution of 2-amino-5-methylpyrazine in anhydrous THF, add triethylamine.
- Cool the mixture to 0 °C in an ice bath.
- Slowly add a solution of di-tert-butyl dicarbonate in anhydrous THF to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water or a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with ethyl acetate.

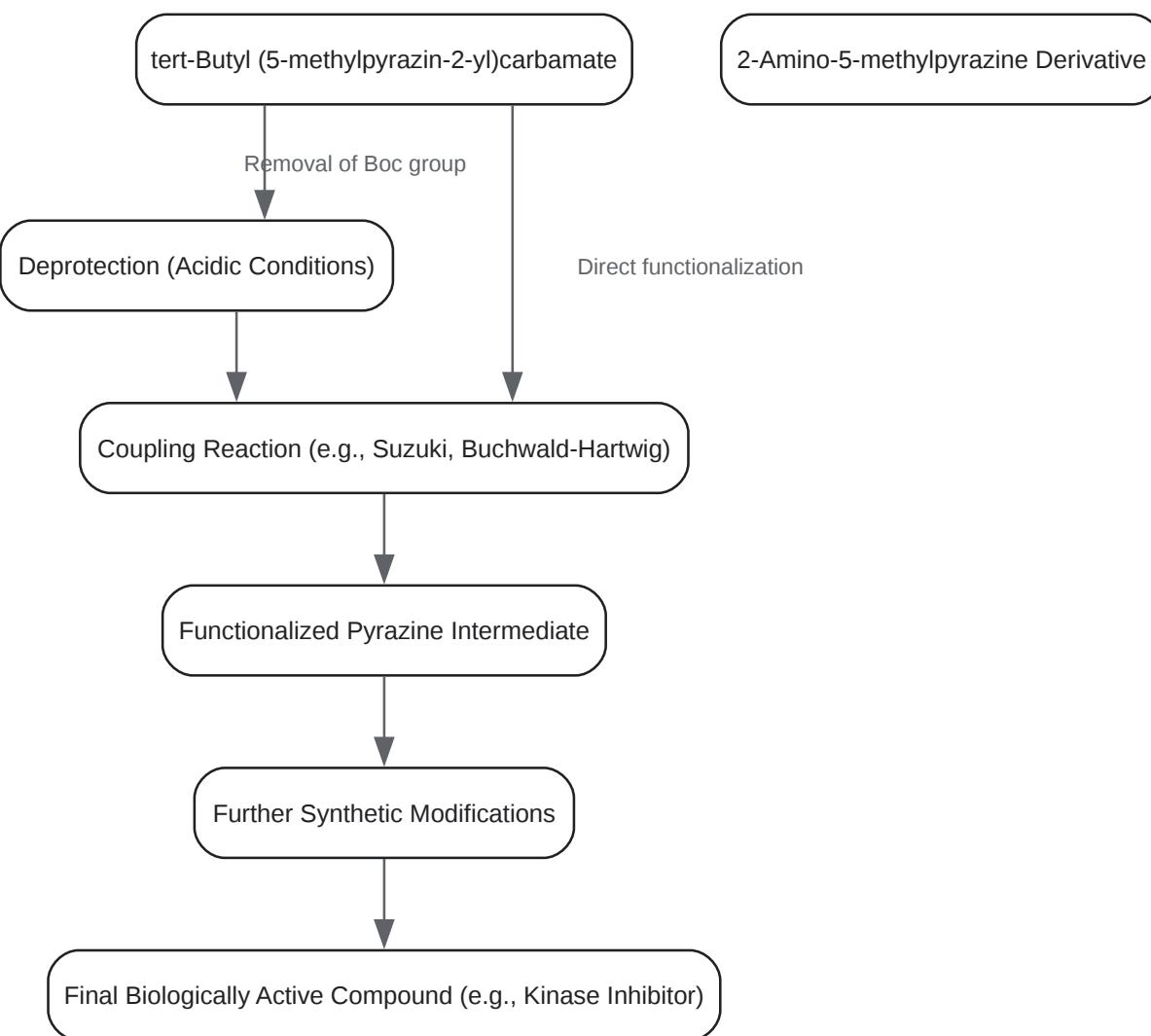
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate the organic phase under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a gradient of hexanes and ethyl acetate as the eluent to yield pure **tert-butyl (5-methylpyrazin-2-yl)carbamate**.

Applications in Research and Drug Development

While specific biological activities of **tert-Butyl (5-methylpyrazin-2-yl)carbamate** are not extensively documented, its structural motif is of significant interest in medicinal chemistry. Pyrazine derivatives are core components of numerous biologically active compounds. The primary role of this compound is as an intermediate for the synthesis of more complex molecules.

- Kinase Inhibitors: A related compound, *tert*-butyl N-[5-(4-methylbenzenesulfonyl)-5H-pyrrolo[2,3-*b*]pyrazin-2-yl]carbamate, is utilized in the synthesis of tricyclic heterocycles with kinase inhibitory activity, which are investigated for treating immunological and oncological conditions.^{[2][3]} This suggests that **tert-Butyl (5-methylpyrazin-2-yl)carbamate** could be a precursor for novel kinase inhibitors.

The general workflow for utilizing this intermediate in drug discovery is depicted below.



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Caption: Logical workflow for the use of **tert-Butyl (5-methylpyrazin-2-yl)carbamate** in drug discovery.

Signaling Pathways

There is no direct evidence in the searched literature linking **tert-Butyl (5-methylpyrazin-2-yl)carbamate** to a specific signaling pathway. Its utility is as a synthetic intermediate for creating compounds that may target various pathways. For instance, if used to synthesize a kinase inhibitor, the final product could potentially target pathways regulated by kinases such as MAPK/ERK, PI3K/Akt, or JAK/STAT, which are frequently implicated in cancer and

inflammatory diseases. However, a specific pathway diagram for the title compound is not applicable.

Conclusion

tert-Butyl (5-methylpyrazin-2-yl)carbamate is a valuable chemical intermediate with potential applications in the synthesis of novel therapeutic agents, particularly kinase inhibitors. While detailed experimental and biological data for this specific compound are scarce in the public domain, its structural features and the known applications of related pyrazine carbamates underscore its importance for researchers and scientists in drug development. Further research is needed to fully characterize its physical properties, optimize its synthesis, and explore its potential in the creation of new bioactive molecules.

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- 3. tert-butyl 5-tosyl-5H-pyrrolo[2,3-b]pyrazin-2-ylcarbamate Six Chongqing Chemdad Co. , Ltd [chemdad.com]
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